

Application Notes and Protocols: BX048 Magnet for High-Performance Magnetic Stirring

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Compound of Interest

Compound Name: BX048

Cat. No.: B3268316

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for utilizing the **BX048** neodymium magnet in the context of magnetic stirring applications. Given that the **BX048** is a high-strength block magnet rather than a conventional magnetic stirrer, these notes focus on its application as a core component in custom-built or high-torque magnetic stirring systems designed for challenging research, development, and drug formulation scenarios.

Introduction to the BX048 Magnet

The **BX048** is a powerful neodymium-iron-boron (NdFeB) grade N42 block magnet.^{[1][2]} Its high magnetic field strength and substantial pull force make it suitable for applications requiring strong magnetic coupling, such as stirring viscous liquids or large volumes that may be beyond the capability of standard laboratory magnetic stirrers.^{[3][4]}

1.1. Technical Specifications

A summary of the key technical specifications for the **BX048** magnet is presented in Table 1.

Parameter	Value	Reference
Material	Neodymium (NdFeB)	[2] [5]
Grade	N42	[2] [5]
Dimensions	1" x 1/4" x 1/2" (25.4 x 6.35 x 12.7 mm)	[2] [6]
Coating	Nickel (Ni-Cu-Ni)	[2] [5]
Magnetization Direction	Through Thickness	[2] [5]
Pull Force	Approx. 18.71 lbs (8.49 kg)	[6]
Surface Field	Approx. 5876 Gauss	[6]
Weight	0.542 oz (15.37 g)	[2]
Maximum Operating Temperature	176°F (80°C)	[2]

1.2. Safety Precautions for Handling Neodymium Magnets

Neodymium magnets are extremely powerful and require careful handling to prevent personal injury and damage to equipment.[\[1\]](#)[\[7\]](#)

- **Pinching Hazard:** The strong attractive force between magnets or between a magnet and a ferrous surface can cause severe pinching injuries.[\[8\]](#) Always wear protective gloves and handle with care.[\[1\]](#)
- **Brittleness:** Neodymium magnets are brittle and can shatter on impact, sending sharp fragments flying.[\[1\]](#) Eye protection should be worn when handling these magnets.[\[1\]](#)
- **Electronic Devices:** Keep neodymium magnets away from electronic devices, including pacemakers, credit cards, and magnetic storage media, as their strong magnetic field can cause damage or interference.[\[8\]](#)[\[9\]](#)
- **Storage:** Store in a cool, dry environment, away from other magnets and ferrous materials.[\[8\]](#) [\[9\]](#) Use non-magnetic spacers for separation.[\[8\]](#)

Principle of Operation in Magnetic Stirring

A magnetic stirrer operates by generating a rotating magnetic field that couples with a magnetic stir bar placed within a liquid, causing the stir bar to rotate and mix the solution.^[10] The strength of the magnetic coupling is crucial, especially for viscous solutions or large volumes, where the resistance to stirring is high.^[11] The **BX048**, when used as the driving magnet in a stirrer, can provide a significantly stronger magnetic field than the magnets found in many standard laboratory stirrers, enabling more demanding stirring applications.^[4]

Application 1: Custom High-Torque Magnetic Stirrer for Viscous Liquids

Standard magnetic stirrers often fail when mixing high-viscosity liquids due to insufficient magnetic coupling, leading to the stir bar "decoupling" or stopping.^[11] A custom-built stirrer utilizing a **BX048** magnet can overcome this limitation.

2.1. Experimental Protocol: Assembly of a High-Torque Magnetic Stirrer

This protocol outlines the construction of a basic high-torque magnetic stirrer.

Materials:

- **BX048** Neodymium Magnet
- 12V DC computer fan (e.g., 80mm)^[12]
- Variable voltage power supply (e.g., 3-12V)
- Plastic or non-ferrous project enclosure
- Adhesive (e.g., epoxy)
- Standoffs or spacers
- Coated stir bar (appropriate for the vessel and liquid)

Procedure:

- Prepare the Fan: Carefully glue the **BX048** magnet to the center of the fan hub.^[13] Ensure it is perfectly centered to minimize vibration. Allow the adhesive to cure completely.
- Mount the Fan: Secure the fan inside the non-ferrous enclosure. Use standoffs to ensure there is clearance for the fan to spin freely.
- Wiring: Connect the fan's power leads to the variable voltage power supply. This will allow for speed control.
- Enclosure: Seal the enclosure, ensuring the top surface is flat and stable.
- Testing: Place a vessel with a stir bar and liquid on the stirrer. Start at a low voltage and gradually increase to the desired stirring speed.

2.2. Protocol for Stirring High-Viscosity Solutions

Application: Mixing gels, polymer solutions, or concentrated syrups in drug formulation.^[14]

Procedure:

- Select a vessel with a flat, thin bottom to maximize magnetic coupling.
- Choose a stir bar with a shape and size optimized for the vessel and viscosity. For highly viscous liquids, a larger, more robust stir bar may be necessary.
- Place the vessel in the center of the custom stirrer's surface.
- Start the stirrer at a very low speed to allow the stir bar to couple with the **BX048**'s magnetic field.
- Gradually increase the speed until the desired mixing is achieved, avoiding speeds that cause the stir bar to decouple.
- Monitor the process to ensure a stable vortex is formed and maintained. For very viscous liquids, a vortex may not be fully visible, but uniform movement of the material should be apparent.

Application 2: Large-Volume Magnetic Stirring

Stirring volumes greater than 5-10 liters can be challenging for standard stirrers.^[15] The strong magnetic field of the **BX048** can be leveraged for effective mixing in larger vessels.

3.1. Protocol for Large-Volume Mixing

Application: Preparation of buffer solutions, cell culture media, or bulk drug formulations.

Procedure:

- Utilize the custom-built high-torque stirrer described in section 2.1.
- Select a large-volume vessel (e.g., 10-20 L carboy) with a flat bottom.
- Use a long, heavy-duty stir bar (e.g., 3-6 inches) to ensure adequate mixing across the vessel's diameter.
- Place the vessel on the stirrer and add the liquid and components to be mixed.
- Begin stirring at a low speed, ensuring the stir bar is rotating smoothly and centrally.
- Slowly increase the stirring speed to create a gentle vortex. For large volumes, the goal is homogenous mixing without excessive aeration.
- Allow the solution to mix until fully homogenous. The time required will depend on the volume and the nature of the components being mixed.

Application 3: Agitation in Cell Culture

Gentle and consistent agitation is crucial for suspension cell cultures to ensure uniform distribution of cells, nutrients, and gases.^[16] While traditional methods include shaker flasks and spinner flasks, a custom magnetic stirrer with precise speed control can also be employed, particularly for microcarrier cultures.^[17]

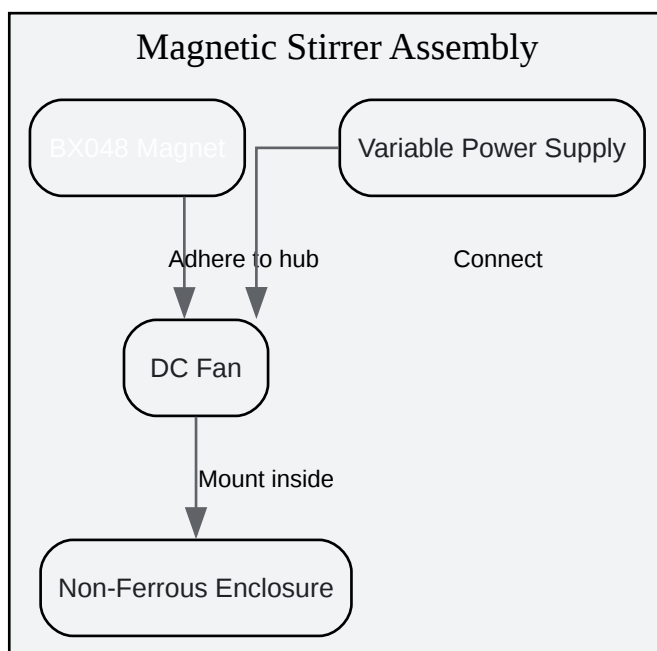
4.1. Protocol for Gentle Agitation in Suspension Cell Culture

Procedure:

- Use a sterile, disposable spinner flask or a standard flask with a sterile, coated stir bar.
- Place the culture vessel on the custom magnetic stirrer, ensuring it is centered.
- Set the stirrer to a very low speed (e.g., 60-100 RPM). The goal is to keep the cells or microcarriers suspended without creating a significant vortex that could introduce shear stress.[17]
- For initial cell attachment to microcarriers, intermittent stirring may be beneficial.[17]
- Gradually increase the agitation speed as the cell culture grows and density increases, if required.[17]
- Monitor cell viability and morphology regularly to ensure the stirring speed is not causing cellular damage.

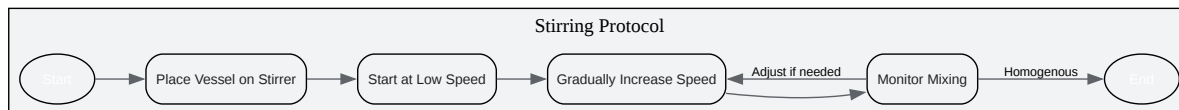
Visualizations

Below are diagrams illustrating the concepts and workflows described in these application notes.



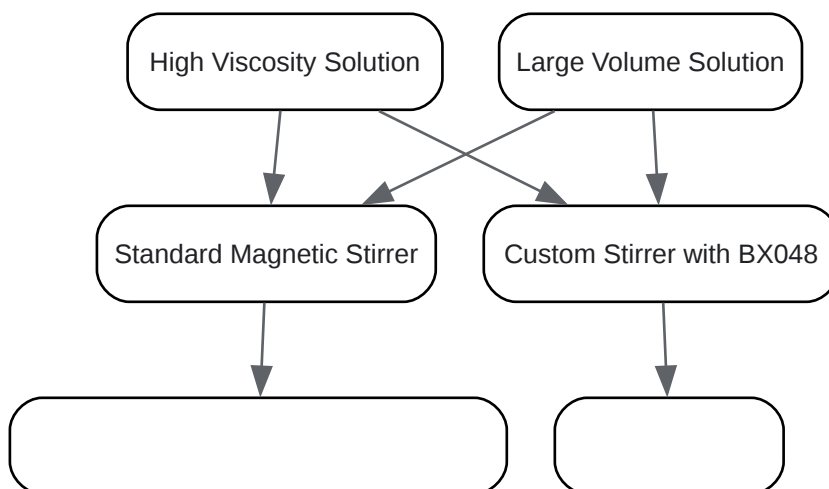
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Workflow for assembling a custom magnetic stirrer.



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General experimental workflow for magnetic stirring.



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Logical relationship for stirrer selection.

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